

Technical Support Center: Troubleshooting Low Yield of Recombinant PBP1 Expression

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Compound of Interest

Compound Name: *PBP1*

Cat. No.: *B1193269*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges encountered during the expression of recombinant Penicillin-Binding Protein 1 (**PBP1**).

Troubleshooting Guide

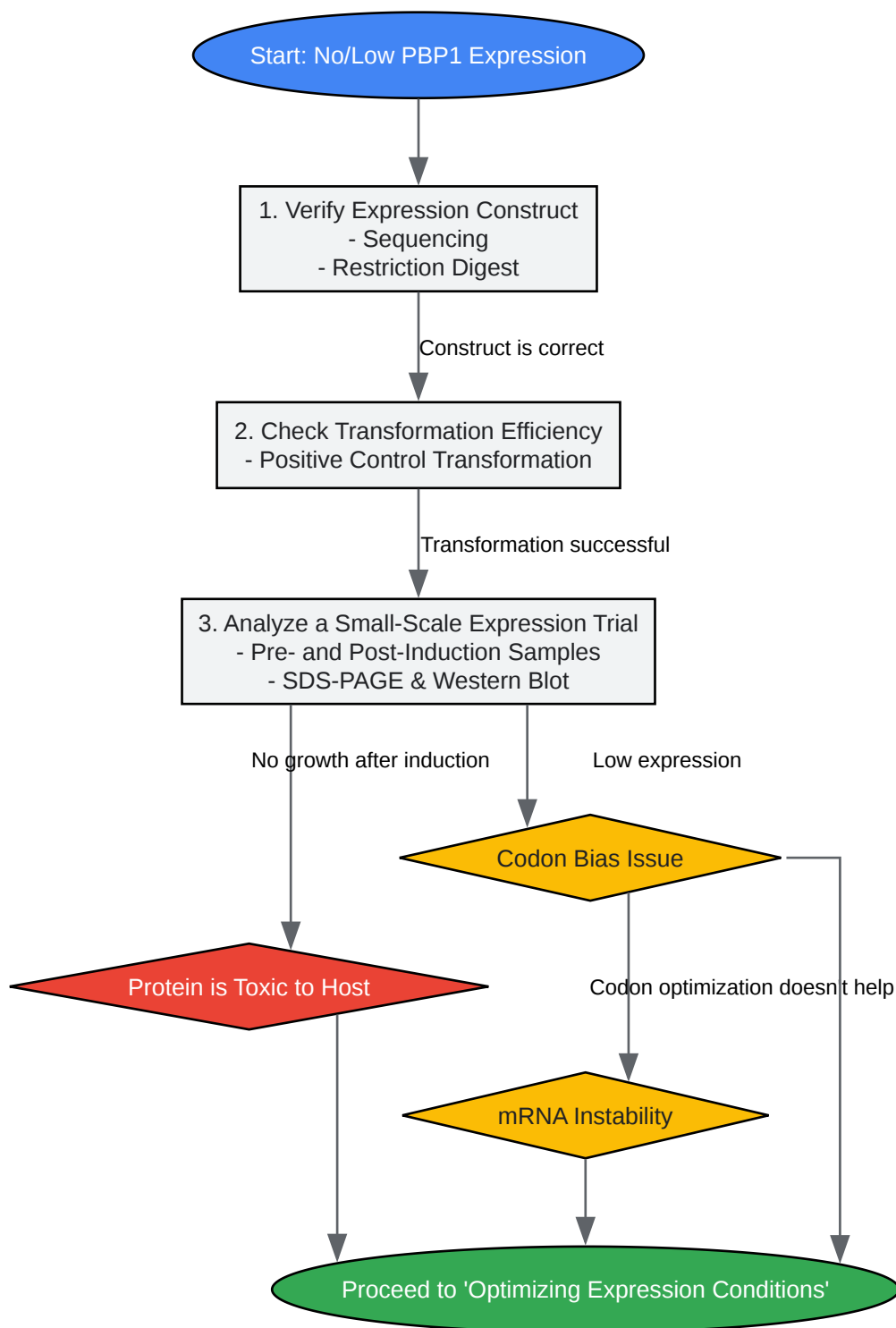
This guide provides a systematic approach to diagnosing and resolving low-yield issues with recombinant **PBP1** expression, primarily focusing on *E. coli* expression systems.

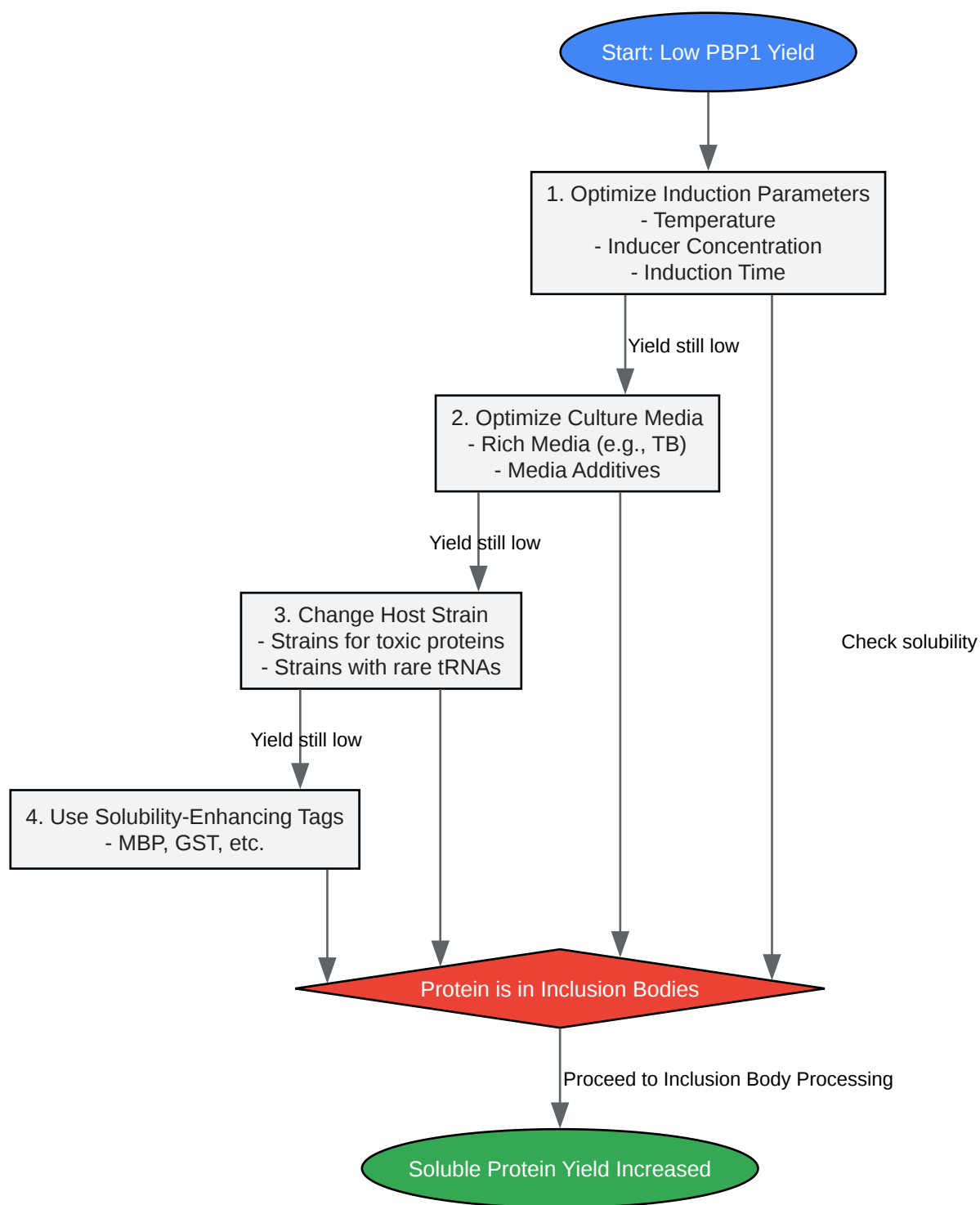
Initial Assessment: No or Very Low PBP1 Expression

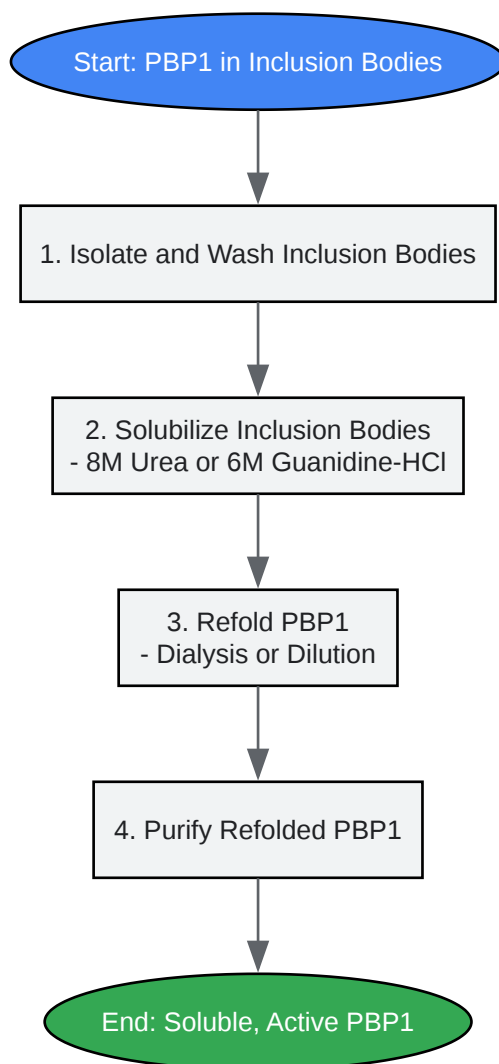
Question: I've performed the expression, but I can't detect any **PBP1** protein on my SDS-PAGE or Western blot. What should I do?

Answer:

Lack of detectable protein can stem from several issues, from the expression vector to the host cell's health. Follow this workflow to diagnose the problem:







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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Low Yield of Recombinant PBP1 Expression]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1193269/docs#technical-support-center-troubleshooting-low-yield-of-recombinant-pbp1-expression\]](https://www.benchchem.com/product/b1193269/docs#technical-support-center-troubleshooting-low-yield-of-recombinant-pbp1-expression)

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